

# Commercial Availability and Technical Guide for 4-Bromo-2,6-dichloroaniline

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## Compound of Interest

Compound Name: 4-Bromo-2,6-dichloroaniline

Cat. No.: B1266110

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, purification, and analysis of **4-bromo-2,6-dichloroaniline**. This key chemical intermediate is pivotal in the development of various active pharmaceutical ingredients (APIs) and agrochemicals, most notably as a precursor in the synthesis of fipronil, a widely used insecticide.

## Commercial Availability

**4-Bromo-2,6-dichloroaniline** is readily available from a variety of chemical suppliers. It is typically offered in research quantities as well as in bulk for larger-scale manufacturing.

Table 1: Commercial Supplier Information for **4-Bromo-2,6-dichloroaniline**

Supplier	Typical Purity	Available Quantities
Sigma-Aldrich	≥97% <a href="#">[1]</a> <a href="#">[2]</a>	Grams to Kilograms
Thermo Fisher Scientific (Alfa Aesar)	98% <a href="#">[3]</a>	Grams to Kilograms
ChemicalBook	Varies by supplier (e.g., 99%) <a href="#">[4]</a>	Grams to Metric Tons
IndiaMART	Varies by supplier	Kilograms to Metric Tons
NINGBO INNO PHARMCHEM CO.,LTD.	Minimum 97%	Bulk quantities

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-bromo-2,6-dichloroaniline** is essential for its handling, use in reactions, and for purification and analysis.

Table 2: Physicochemical Data for **4-Bromo-2,6-dichloroaniline**

Property	Value	Reference
CAS Number	697-88-1	[2]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrCl <sub>2</sub> N	[2]
Molecular Weight	240.91 g/mol	[1][2]
Appearance	White to light brown crystalline solid	
Melting Point	83-87 °C	[1][2]
Boiling Point	256.5 °C at 760 mmHg	[5]
Density	1.827 g/cm <sup>3</sup>	[5]
Solubility	Insoluble in water; Soluble in ether and other organic solvents. The amino group can be protonated in aqueous acid, increasing solubility.[6]	[6]

## Experimental Protocols

### Synthesis of 4-Bromo-2,6-dichloroaniline

Several methods for the synthesis of **4-bromo-2,6-dichloroaniline** have been reported. A common laboratory-scale synthesis involves the bromination of 2,6-dichloroaniline.

Method: Bromination of 2,6-dichloroaniline

This method utilizes N-bromosuccinimide (NBS) as the brominating agent and benzoyl peroxide (BPO) as a radical initiator in a carbon tetrachloride solution.[5]

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,6-dichloroaniline in carbon tetrachloride (e.g., 30 mL).

- Add N-bromosuccinimide (a slight molar excess) and a catalytic amount of benzoyl peroxide to the solution.
- Heat the reaction mixture to 60°C and maintain for approximately 7 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- The crude product can then be purified by column chromatography.

## Purification of 4-Bromo-2,6-dichloroaniline

Purification of the crude product is crucial to achieve the desired purity for subsequent reactions. Column chromatography and recrystallization are common methods.

### Method 1: Column Chromatography

#### Procedure:

- Prepare a silica gel slurry in a non-polar eluent (e.g., petroleum ether).
- Pack a chromatography column with the slurry.
- Dissolve the crude **4-bromo-2,6-dichloroaniline** in a minimal amount of the eluent.
- Load the sample onto the top of the silica gel column.
- Elute the column with a solvent system of petroleum ether and ethyl acetate (e.g., a 10:1 ratio).<sup>[5]</sup>
- Collect the fractions and monitor them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and evaporate the solvent to yield the purified **4-bromo-2,6-dichloroaniline** as a light yellow solid.<sup>[5]</sup>

## Method 2: Recrystallization

### Procedure:

- Dissolve the crude product in a minimum amount of a suitable hot solvent (e.g., ethanol or a mixture of ethanol and water).
- If the solution is colored, a small amount of activated carbon can be added to decolorize it.
- Hot filter the solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals in a vacuum oven.

## Analytical Methods

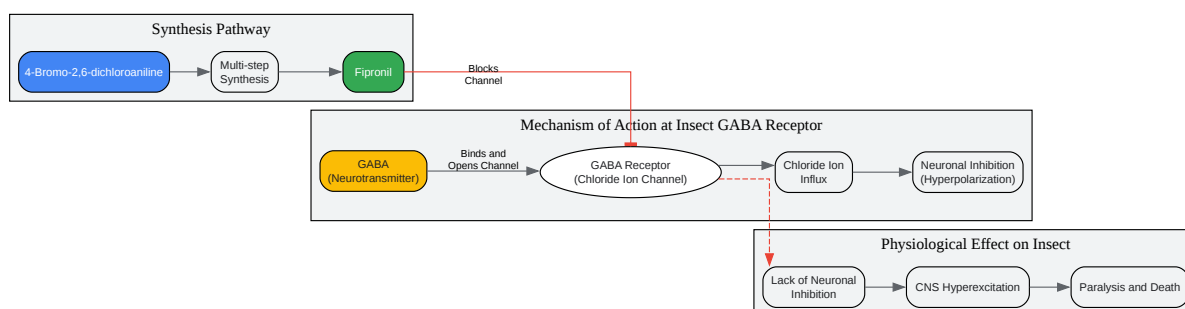
The purity and identity of **4-bromo-2,6-dichloroaniline** can be confirmed using various analytical techniques.

Table 3: Analytical Data for **4-Bromo-2,6-dichloroaniline**

Technique	Expected Results
$^1\text{H}$ NMR	The spectrum will show characteristic peaks for the aromatic protons.
$^{13}\text{C}$ NMR	The spectrum will display signals corresponding to the carbon atoms in the molecule.
IR Spectroscopy	The spectrum will exhibit characteristic absorption bands for the N-H and C-H bonds, as well as the aromatic ring.
GC-MS	The gas chromatogram will show a single major peak, and the mass spectrum will have a molecular ion peak corresponding to the molecular weight of the compound. <sup>[7]</sup>
HPLC	A reverse-phase HPLC method can be used for purity analysis, typically with a mobile phase of acetonitrile and water. <sup>[8]</sup>

## Role in Synthesis of GABA Receptor Antagonist Insecticides

**4-Bromo-2,6-dichloroaniline** is a critical building block in the synthesis of phenylpyrazole insecticides, such as fipronil.<sup>[5]</sup> These insecticides act as non-competitive antagonists of the  $\gamma$ -aminobutyric acid (GABA) receptor in insects.



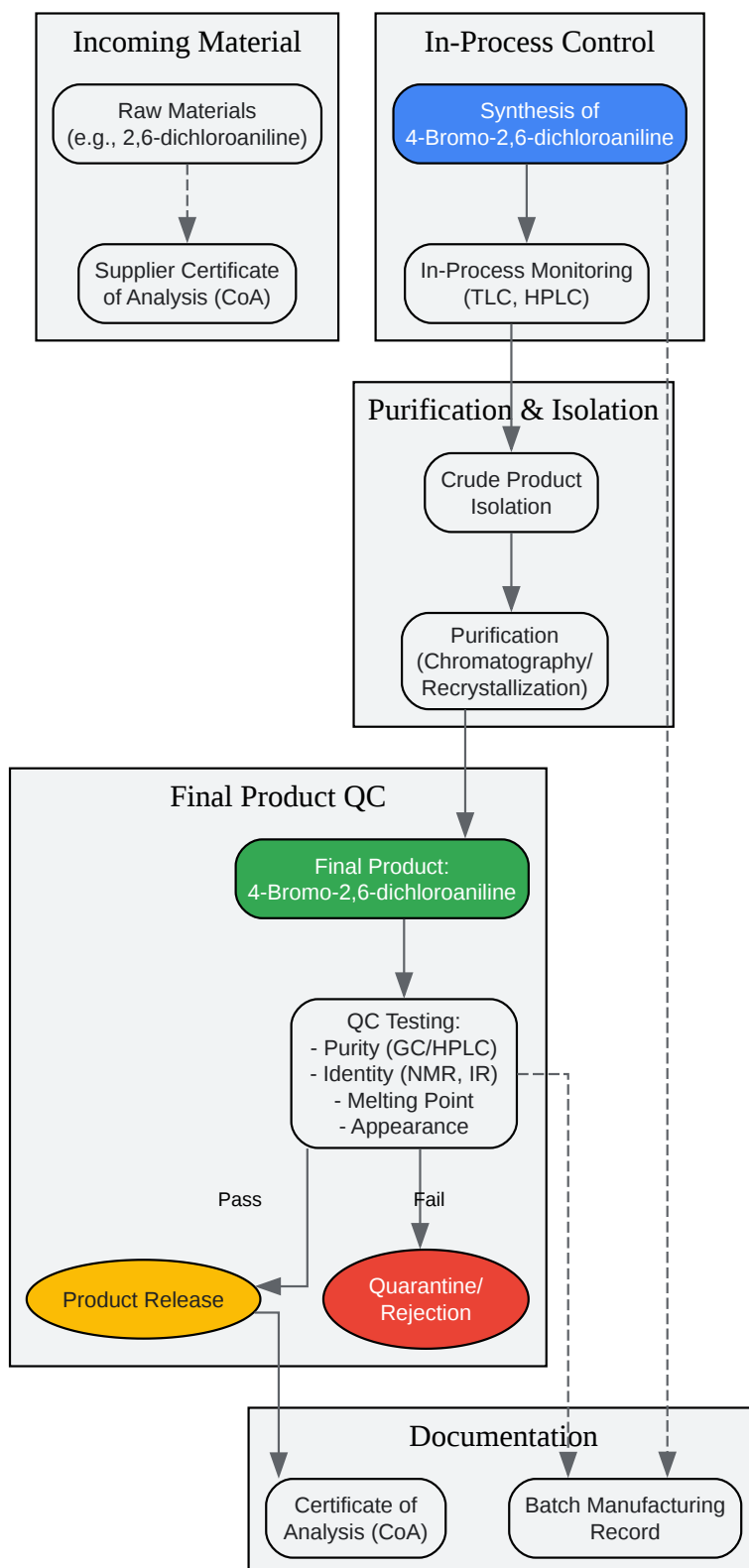
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Caption: Synthesis of Fipronil and its antagonistic action on the insect GABA receptor.

Fipronil blocks the GABA-gated chloride channels in the central nervous system of insects.[9]  
[10] This prevents the influx of chloride ions, leading to a lack of neuronal inhibition and resulting in hyperexcitation of the insect's nervous system, paralysis, and ultimately death.[10]

## Quality Control Workflow

A robust quality control (QC) workflow is essential to ensure the consistent quality of **4-bromo-2,6-dichloroaniline** for use in research and manufacturing.



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Caption: A typical quality control workflow for the manufacturing of **4-bromo-2,6-dichloroaniline**.

This workflow ensures that the final product meets all specifications for purity, identity, and physical properties before it is released for sale or use in further manufacturing processes.

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